

Protocol for the characterization of 4-Hydroxy-2-(4-methylphenyl)pyridine

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Compound of Interest

Compound Name: 4-Hydroxy-2-(4-methylphenyl)pyridine

CAS No.: 1159814-51-3

Cat. No.: B3215153

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Application Note: Comprehensive Structural and Physicochemical Profiling of **4-Hydroxy-2-(4-methylphenyl)pyridine**

Executive Summary

This guide outlines the protocol for the structural elucidation and purity assessment of **4-Hydroxy-2-(4-methylphenyl)pyridine**. This compound belongs to the class of 2-aryl-4-hydroxypyridines, a scaffold widely used in kinase inhibitors and metal-organic frameworks (MOFs).

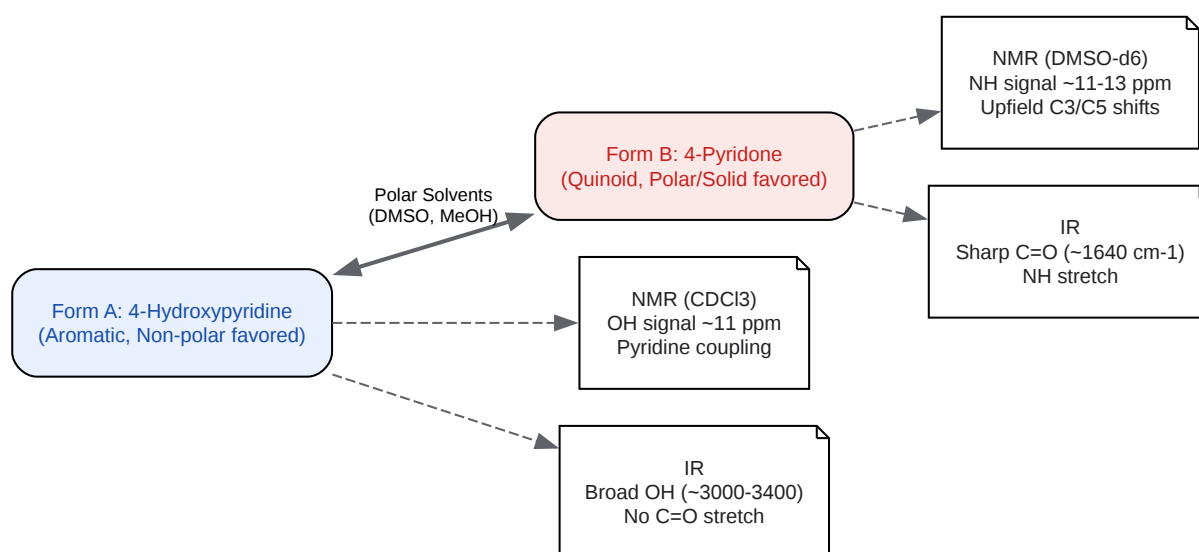
Critical Technical Insight: Researchers must recognize that this molecule exhibits prototropic tautomerism. While often named as a "hydroxypyridine," it predominantly exists as 2-(4-methylphenyl)pyridin-4(1H)-one (the pyridone form) in the solid state and in polar solvents. Standard characterization protocols must be adapted to distinguish between these tautomers to avoid misassignment of NMR signals and IR bands.

Structural Dynamics & Tautomerism

Before commencing wet-lab protocols, the structural equilibrium must be understood. The compound exists in a dynamic equilibrium between the enol (hydroxy) and keto (pyridone) forms.[1]

- Form A (Hydroxy): Favored in the gas phase and extremely non-polar solvents. Aromatic pyridine ring.[2][3][4][5][6]
- Form B (Pyridone): Favored in the solid state (due to intermolecular H-bonding) and polar solvents (DMSO, MeOH). Quinoid-like ring character.

Figure 1: Tautomeric Equilibrium and Characterization Logic



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Caption: Prototropic tautomerism between the hydroxy and pyridone forms dictates the spectral fingerprint. Most analytical data in standard solvents (DMSO) will reflect Form B.

Experimental Protocols

Protocol A: Synthesis & Purification Context

Context: This compound is typically synthesized via Suzuki-Miyaura coupling of 2-chloro-4-hydroxypyridine (or 2-chloro-4-methoxypyridine followed by demethylation) with 4-methylphenylboronic acid.

- Impurities to Watch:
 - Protodeboronation product (Toluene).
 - Homocoupling product (4,4'-Dimethylbiphenyl).
 - Residual Palladium (requires ICP-MS if for biological use).
 - Phosphine oxides (from ligands like PPh₃).

Protocol B: NMR Characterization (Structural Validation)

Objective: Confirm the presence of the p-tolyl group and the 2,4-substitution pattern on the pyridine ring.

Methodology:

- Solvent: Dissolve 5-10 mg in DMSO-d₆.
 - Reasoning: CDCl₃ may lead to poor solubility or broad peaks due to intermediate exchange rates. DMSO-d₆ stabilizes the pyridone form, yielding sharp peaks.
- Acquisition: Run ¹H (minimum 16 scans) and ¹³C (minimum 512 scans).
- 2D Experiments: COSY (proton connectivity), HSQC (C-H correlation), HMBC (long-range connectivity).

Anticipated ¹H NMR Signature (DMSO-d₆, 400 MHz):

Position	Type	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment Logic
NH	Broad	11.0 – 11.5	Singlet (br)	1H	Pyridone NH (exchangeable with D ₂ O).
H6	Arom	7.8 – 8.1	Doublet (J~7Hz)	1H	Most deshielded pyridine proton (adj. to N).
H2', H6'	Arom	7.6 – 7.8	Doublet (J~8Hz)	2H	p-Tolyl ortho protons (AA'BB' system).
H3', H5'	Arom	7.2 – 7.4	Doublet (J~8Hz)	2H	p-Tolyl meta protons.
H3	Olefinic	6.5 – 6.8	Doublet (J~2Hz)	1H	Pyridone C3-H (shielded by C=O).
H5	Olefinic	6.1 – 6.4	dd (J~7, 2Hz)	1H	Pyridone C5-H.
CH3	Alkyl	2.3 – 2.4	Singlet	3H	Methyl group on phenyl ring.

Note: If the spectrum shows a singlet at ~3.8 ppm, the synthesis failed to demethylate (if starting from methoxy precursor).

Protocol C: Mass Spectrometry (Formula Confirmation)

Objective: Confirm molecular formula C₁₂H₁₁NO.

- Technique: ESI-HRMS (Positive Mode).
- Expected Value: $[M+H]^+ = 186.0913$ m/z.
- Fragment Analysis:
 - Loss of CO (28 Da) is common in pyridones/phenols.
 - Tropylium ion formation (m/z 91) confirms the tolyl group.

Protocol D: Infrared Spectroscopy (Solid State ID)

Objective: Distinguish Tautomer A vs B in solid phase.

- Method: ATR-FTIR (Neat solid).[\[7\]](#)
- Diagnostic Bands:
 - Pyridone (Likely): Strong C=O stretch at 1630–1660 cm^{-1} (Amide-like). Broad NH stretch 2800–3200 cm^{-1} .
 - Hydroxypyridine (Unlikely): Absence of C=O; presence of sharp aromatic C=C/C=N bands >1580 cm^{-1} .

Purity Assessment (HPLC Method)

System: Agilent 1200/1260 or equivalent. Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm). Mobile Phase:

- A: Water + 0.1% Formic Acid (or TFA).
- B: Acetonitrile + 0.1% Formic Acid.

Gradient Table:

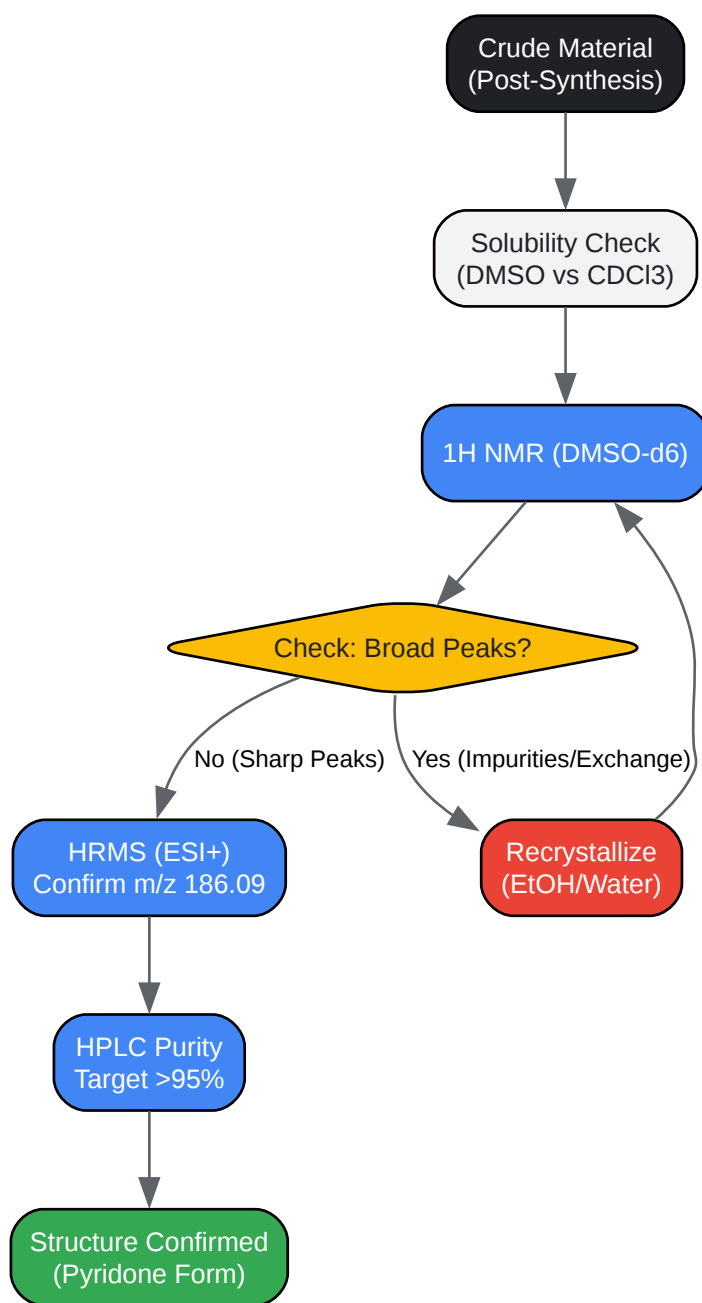
Time (min)	% B	Flow (mL/min)	Comment
0.0	5	1.0	Equilibration
2.0	5	1.0	Hold for polar impurities
12.0	95	1.0	Linear Ramp
15.0	95	1.0	Wash

| 15.1 | 5 | 1.0 | Re-equilibration |

Detection: UV at 254 nm (aromatic) and 280 nm (pyridone conjugation).

Characterization Workflow Diagram

Figure 2: Step-by-Step Characterization Decision Tree



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Caption: Workflow ensures material quality before advanced testing. Broad NMR peaks often indicate aggregation or rapid tautomeric exchange, requiring purification or temperature adjustment.

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Disclaimer: This protocol is designed for research purposes. The spectral data provided are predicted based on structure-activity relationships of analogous 2-aryl-4-pyridones due to the specific compound's limited presence in open-access spectral databases.

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